

methyl isobutyrate CAS number and molecular weight

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Compound of Interest

Compound Name: Methyl isobutyrate

Cat. No.: B031535

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An In-depth Technical Guide to Methyl Isobutyrate

This technical guide provides comprehensive information on the chemical properties, synthesis, and analysis of **methyl isobutyrate**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

Methyl isobutyrate, also known as methyl 2-methylpropanoate, is the ester formed from isobutyric acid and methanol. It is a colorless liquid with a fruity, sweet aroma. Below is a summary of its key quantitative data.

Property	Value	Source
CAS Number	547-63-7	[1][2][3][4][5][6]
Molecular Weight	102.13 g/mol	[1][2][3]
Molecular Formula	C ₅ H ₁₀ O ₂	[2][3][4]
Density	0.891 g/mL at 25 °C	[1]
Boiling Point	90-93 °C	[1][6]
Refractive Index	n _{20/D} 1.384	[1]
SMILES	CC(C)C(=O)OC	
InChI Key	BHIWKHZACMWKOJ-UHFFFAOYSA-N	[1][2][4]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **methyl isobutyrate** are provided below. These protocols are standard procedures and may require optimization based on specific laboratory conditions and equipment.

Protocol 1: Synthesis via Fischer Esterification

This protocol describes the synthesis of **methyl isobutyrate** from isobutyric acid and methanol using an acid catalyst, a classic example of Fischer esterification.

Materials:

- Isobutyric acid
- Methanol (anhydrous)
- Concentrated sulfuric acid (H₂SO₄)
- Diethyl ether
- 5% Sodium bicarbonate (NaHCO₃) solution

- Saturated sodium chloride (brine) solution
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine isobutyric acid and an excess of methanol (e.g., a 1:3 molar ratio).
- **Catalyst Addition:** Slowly and with caution, add a catalytic amount of concentrated sulfuric acid to the mixture.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux for 1-2 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** After cooling the reaction mixture to room temperature, transfer it to a separatory funnel.
- **Extraction:** Add diethyl ether to dilute the mixture and wash it sequentially with:
 - Water
 - 5% sodium bicarbonate solution (to neutralize the acidic catalyst)
 - Saturated brine solution (to remove dissolved water)

- Drying: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Solvent Removal: Filter off the drying agent and remove the diethyl ether using a rotary evaporator.
- Purification: The crude **methyl isobutyrate** can be further purified by distillation to obtain the final product.

Protocol 2: Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general procedure for the qualitative and quantitative analysis of **methyl isobutyrate**.

Materials and Equipment:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- A suitable capillary column (e.g., a non-polar or medium-polarity column like DB-5ms or HP-5ms)
- Helium (carrier gas)
- **Methyl isobutyrate** standard
- Solvent for sample dilution (e.g., hexane or dichloromethane)
- Autosampler vials

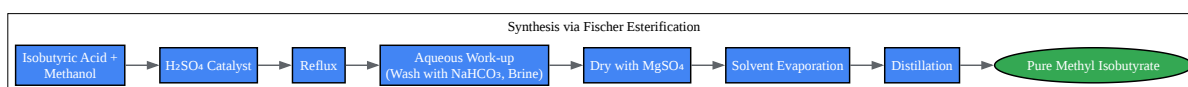
Procedure:

- Sample Preparation: Prepare a standard solution of **methyl isobutyrate** of a known concentration in a suitable solvent. Prepare the sample to be analyzed by diluting it in the same solvent.
- GC-MS Method Setup:

- Injector: Set the injector temperature (e.g., 250 °C) and injection mode (e.g., split or splitless).
- Oven Program: Set the initial oven temperature, ramp rate, and final temperature. A typical program could be: start at 50 °C, hold for 2 minutes, then ramp at 10 °C/min to 250 °C.
- Carrier Gas: Set a constant flow rate for the helium carrier gas.
- Mass Spectrometer: Set the ion source temperature (e.g., 230 °C) and the mass scan range (e.g., m/z 40-200).
- Analysis: Inject the prepared standard and sample solutions into the GC-MS system.
- Data Analysis:
 - Identify the **methyl isobutyrate** peak in the chromatogram by comparing its retention time with that of the standard.
 - Confirm the identity by comparing the mass spectrum of the peak with a reference spectrum. Key fragments for **methyl isobutyrate** include m/z 102 (molecular ion), 87, 71, and 43.
 - For quantitative analysis, generate a calibration curve using standards of known concentrations and determine the concentration of **methyl isobutyrate** in the sample.

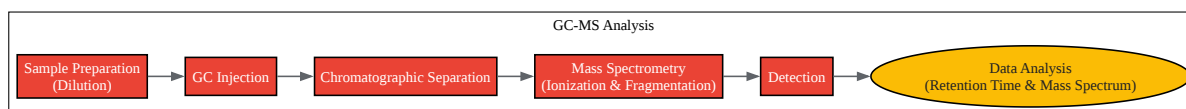
Visualized Experimental Workflow

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Workflow for the synthesis of **methyl isobutyrate**.



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Workflow for the GC-MS analysis of **methyl isobutyrate**.

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